

spirodiclofen application on fruit trees and ornamentals

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Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

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Chemical Profile and Regulatory Status

Spirodiclofen is a selective, non-systemic acaricide from the chemical class of tetrionic acids. Its primary mode of action is the inhibition of **acetyl CoA carboxylase (ACCase)**, a key enzyme in lipid biosynthesis. This disrupts the production of fatty acids, depleting energy reserves and leading to the death of target mites [1]. It is particularly effective against juvenile stages and adults [2].

- **Molecular Formula:** $C_{21}H_{24}Cl_2O_4$ [1]
- **Mode of Action Code (IRAC):** Group 23 [1]
- **EU Regulatory Status:** **Not approved** for use according to the latest data in the Pesticide Properties Database. Researchers in the EU should verify the current status with national authorities before planning any trials [1].

Applications on Fruit Trees and Ornamentals

Spirodiclofen is registered for use on a wide range of crops. The table below summarizes its key applications against major mite pests.

Table 1: Target Pests and Crops for Spirodiclofen

Crop Category	Example Crops	Primary Target Pests [2] [1] [3]
Fruit Trees	Apples, pears, peaches, nectarines, apricots, cherries, citrus (oranges, lemons), grapes, almonds [2] [1] [3]	Two-spotted spider mite (<i>Tetranychus urticae</i>), European red mite (<i>Panonychus ulmi</i>), Red spider mite (<i>Tetranychus cinnabarinus</i>), Rust mites (e.g., <i>Phyllocoptruta oleivora</i>) [2] [3]
Ornamentals	Roses, ornamental shrubs, potted flowers, greenhouse plants [2]	Two-spotted spider mite, Rust mites, <i>Panonychus</i> species [2]

Application Protocols and Dosage

Spirodiclofen is most commonly formulated as a **Suspension Concentrate (SC)**, which offers superior tank stability and coverage [4]. The standard application method is as a **foliar spray**, and complete coverage of the plant, especially the undersides of leaves, is critical for efficacy [2] [3].

Table 2: Detailed Application Parameters for Fruit Trees and Ornamentals

Parameter	Fruit Trees [2]	Ornamentals [2]
Recommended Dosage	500 - 800 mL/ha	400 - 600 mL/ha
Application Method	Foliar spray, using sufficient water volume for full canopy coverage.	Foliar spray; fogging systems can be used in greenhouse environments.
Application Timing	Apply at the first signs of mite activity or based on pest scouting thresholds.	Apply at the first visible sign of mite activity.
Re-application Interval	10 - 14 days, depending on pest pressure.	10 - 14 days, based on continuous pest scouting.
Key Considerations	Ensures protection for foliage and fruit surfaces.	Use precise spray equipment to avoid excessive run-off on sensitive plants.

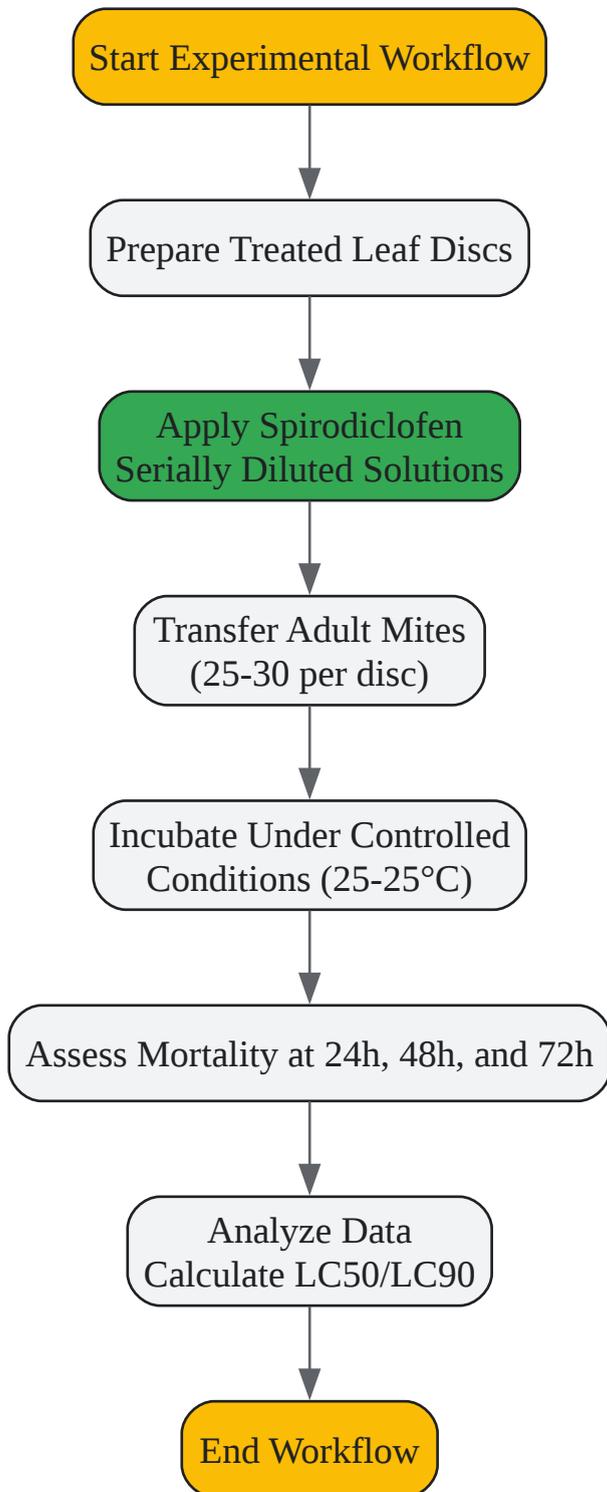
Experimental Protocols for Research

For researchers conducting efficacy trials, the following protocols can serve as a guideline.

Bioassay for Efficacy Testing on Leaf Discs

This protocol is suitable for evaluating the toxicity of **spirodiclofen** against specific mite populations under controlled laboratory conditions.

Workflow: Efficacy Bioassay for Mites



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Materials and Methods:

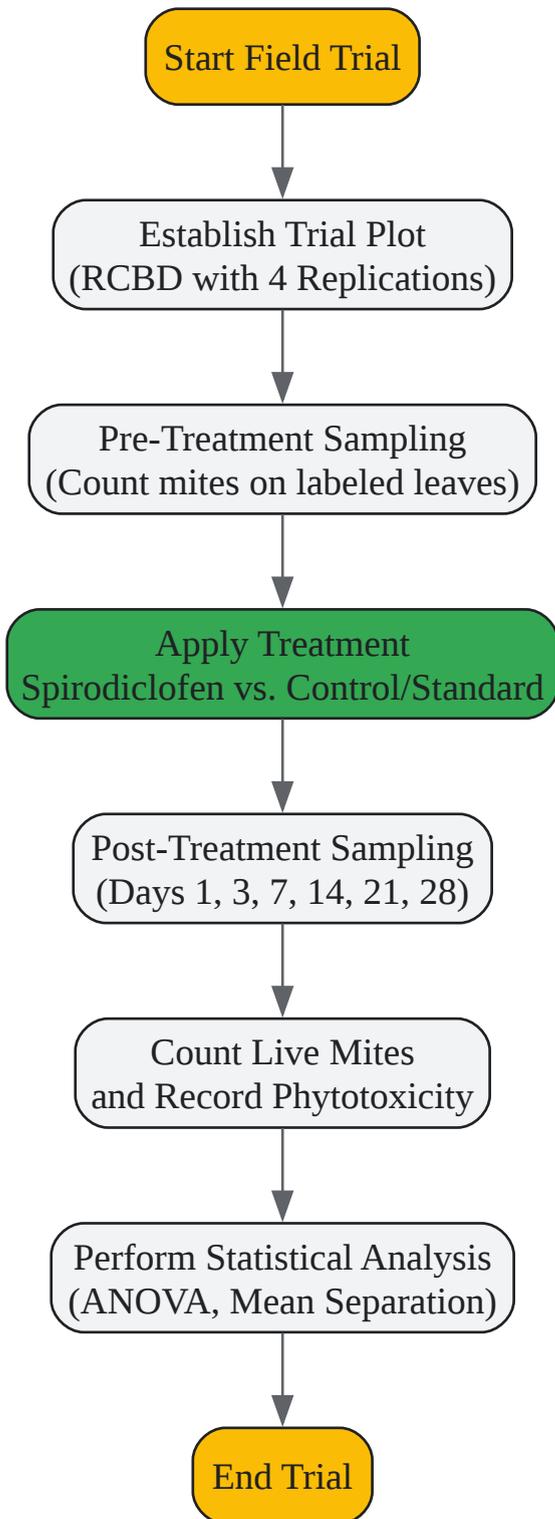
- **Test Substance:** **Spirodiclofen** technical material or commercial formulation (e.g., SC).

- **Mite Population:** Collect a known number of adult female mites (e.g., *Tetranychus urticae*) from a laboratory-reared colony or a defined field population.
- **Leaf Disc Preparation:** Cut uniform leaf discs (e.g., 3.5 cm diameter) from a host plant (e.g., bean). Place each disc on a water-saturated cotton pad in a Petri dish to maintain turgor.
- **Treatment Application:** Prepare a series of dilutions of **spirodiclofen** in distilled water. A surfactant (e.g., 0.1% v/v Tween 80) can be added to ensure even coverage. Apply each dilution to individual leaf discs using a precision spray tower or by dipping for a consistent duration. Allow the discs to air dry completely.
- **Experimental Setup:** Gently transfer mites onto the treated leaf discs. Each treatment should be replicated multiple times (e.g., 5 times). Include control discs treated only with water and surfactant.
- **Incubation and Assessment:** Incubate the Petri dishes under controlled environmental conditions (e.g., 25±1°C, 60±5% RH, 16:8 L:D). Assess mite mortality at 24, 48, and 72 hours after treatment. Mites are considered dead if they show no movement when prodded with a fine brush.
- **Data Analysis:** Correct for mortality in the control group using Abbott's formula. Use probit analysis to calculate the lethal concentrations (LC50 and LC90) and their confidence intervals.

Field Trial Protocol for Residual Activity

This protocol is designed to evaluate the field efficacy and residual persistence of **spirodiclofen**.

Workflow: Field Trial for Residual Activity



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Materials and Methods:

- **Experimental Design:** Establish a randomized complete block design (RCBD) with a minimum of four replications. Plot size should be sufficient for destructive and non-destructive sampling.
- **Treatments:** Include the recommended dosage of **spirodiclofen**, an untreated control, and a standard commercial acaricide as a positive control.
- **Application:** Apply treatments using calibrated backpack sprayers equipped with hollow-cone nozzles, ensuring thorough coverage of both sides of the foliage.
- **Data Collection:** Before application, conduct a pre-treatment count of live mites on marked leaves. After application, sample the same leaves at regular intervals (e.g., 1, 3, 7, 14, 21, and 28 days). Record the number of live motile mites.
- **Additional Assessments:** Visually assess and score any phytotoxic effects on the plants. Document the presence of any beneficial insects.
- **Data Analysis:** Calculate percent mite reduction for each treatment and assessment date. Analyze the data using analysis of variance (ANOVA), and separate treatment means using an appropriate test (e.g., Tukey's HSD). The residual activity period can be determined as the time until mite populations in the treated plots are no longer statistically different from the control.

Key Considerations for Researchers

- **Resistance Management:** **Spirodiclofen** is a valuable tool for managing mites resistant to other chemical classes (e.g., organophosphates, pyrethroids) [4]. To preserve its efficacy, it is crucial to incorporate it into a rotation program with acaricides from different IRAC groups [2].
- **Ecological and Safety Profile:** **Spirodiclofen** exhibits **selective toxicity**, showing high efficacy against pest mites while having minimal impact on beneficial insects and predatory mites, making it suitable for Integrated Pest Management (IPM) programs [4] [3]. Standard personal protective equipment (PPE) should be worn during handling and application [2].

I hope these detailed application notes and protocols are helpful for your research. Should you require further information on specific chemical properties or cross-resistance studies, please do not hesitate to ask.

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References

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